

Handling and storage best practices for 3-Fluorophenylacetone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluorophenylacetone

Cat. No.: B132418

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Technical Support Center: 3-Fluorophenylacetone

This guide provides researchers, scientists, and drug development professionals with essential information for the safe handling, storage, and troubleshooting of **3-Fluorophenylacetone** (CAS No. 1737-19-5). Adherence to these best practices is critical for ensuring experimental integrity and laboratory safety.

Chemical and Physical Properties

The quantitative properties of **3-Fluorophenylacetone** are summarized below for easy reference.

Property	Value	Source
CAS Number	1737-19-5	[1][2][3]
Molecular Formula	C ₉ H ₉ FO	[1][2][3]
Molecular Weight	152.16 g/mol	[1][3]
Appearance	Pale yellow liquid	[4][5]
Boiling Point	199.3°C at 760 mmHg	[1]
Density	1.086 g/cm ³	[1]
Flash Point	82.8°C	[1]
Storage Temperature	-20°C	[2]
Stability	≥ 5 years (at -20°C)	[2]
Solubility	Soluble in Methyl Acetate (50 mg/ml)	[2]

Frequently Asked Questions (FAQs)

Handling and Personal Protective Equipment (PPE)

Q: What are the primary hazards associated with **3-Fluorophenylacetone**? A: **3-Fluorophenylacetone** is a combustible liquid[3]. It is known to cause skin irritation and serious eye irritation[3][6]. It may also cause respiratory irritation upon inhalation and is considered harmful if swallowed[3][6]. Some data suggests it may cause an allergic skin reaction[3].

Q: What is the mandatory PPE for handling this compound? A: When handling **3-Fluorophenylacetone**, it is essential to wear appropriate personal protective equipment (PPE). This includes chemical-resistant gloves, safety goggles or a face shield to prevent eye contact, and a lab coat[6][7][8]. All handling should be performed in a well-ventilated area or inside a chemical fume hood to avoid inhaling fumes[6][9].

Q: What are the correct first aid procedures in case of accidental exposure? A:

- **Eye Contact:** Immediately rinse eyes cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so and continue rinsing[6]. If eye irritation persists, seek medical attention.
- **Skin Contact:** Take off all contaminated clothing immediately and wash the affected skin area with plenty of soap and water[6].
- **Inhalation:** Move the individual to fresh air and ensure they are comfortable for breathing[6].
- **Ingestion:** If swallowed, rinse the mouth with water. Do NOT induce vomiting and immediately call a poison center or doctor for medical advice[6][10].

Storage and Stability

Q: What are the optimal storage conditions for **3-Fluorophenylacetone**? A: For long-term stability, **3-Fluorophenylacetone** should be stored at -20°C[2]. It should be kept in a tightly closed container in a dry, cool, and well-ventilated place[11][12]. The storage area should be secure and locked up[6][10].

Q: How long is the compound stable under proper storage conditions? A: When stored at the recommended temperature of -20°C, **3-Fluorophenylacetone** is stable for at least 5 years[2].

Q: What materials and chemicals are incompatible with **3-Fluorophenylacetone**? A: Avoid storing this compound near strong oxidizing agents and strong bases[11][12]. It is also crucial to keep it away from sources of ignition, heat, sparks, and open flames as it is a combustible liquid[11][12].

Spill and Disposal Management

Q: How should I clean up a spill of **3-Fluorophenylacetone**? A: In the event of a spill, first remove all sources of ignition from the area[11][12]. Ensure the area is well-ventilated[12]. Use a spark-proof tool for cleanup[12]. Absorb the spill with an inert material such as sand, silica gel, or vermiculite, and place it into a suitable, closed container for disposal[11][12]. Prevent the spill from entering drains or waterways[11][13].

Q: What is the correct procedure for disposing of **3-Fluorophenylacetone** waste? A: Waste material and empty containers must be disposed of as hazardous waste. This should be done

through an approved waste disposal plant in accordance with all local, regional, and national regulations[6][10][12]. Do not empty into drains[11].

Troubleshooting Guide

Q: My **3-Fluorophenylacetone** has changed color from its original pale yellow. Is it still usable? A: A significant change in color may indicate degradation or contamination. First, verify that it has been stored under the recommended conditions (-20°C, tightly sealed, away from light)[2][11]. If storage conditions were improper, the compound's purity may be compromised. It is recommended to verify the purity of the material using an appropriate analytical technique (e.g., GC-MS, NMR) before further use.

Q: I am observing inconsistent results in my experiments. Could the **3-Fluorophenylacetone** be the cause? A: Yes, inconsistent results can often be traced back to reagent integrity. Use the logical workflow below to troubleshoot the issue. This involves checking the compound's storage history, ensuring proper handling techniques were used to prevent contamination, and verifying the accuracy of stock solution preparation. If the issue persists, consider using a fresh vial of the compound or qualifying the existing lot with an analytical standard.

Experimental Protocols

Protocol: Preparation of a Standard Stock Solution (e.g., 10 mg/mL)

This protocol outlines a standard procedure for preparing a stock solution of **3-Fluorophenylacetone** for experimental use.

Materials:

- **3-Fluorophenylacetone**
- Appropriate solvent (e.g., Methyl Acetate)[2]
- Calibrated analytical balance
- Volumetric flask (e.g., 10 mL, Class A)
- Glass pipette or syringe

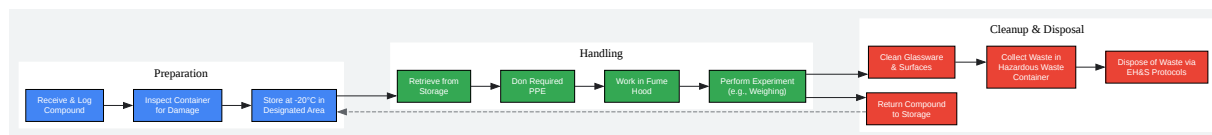
- Personal Protective Equipment (PPE)

Procedure:

- Pre-calculation: Determine the mass of **3-Fluorophenylacetone** required. For a 10 mg/mL solution in a 10 mL volumetric flask, you will need 100 mg.
- Safety Precautions: Don a lab coat, safety goggles, and appropriate chemical-resistant gloves. Perform all work inside a certified chemical fume hood.
- Weighing: Tare a clean, dry weighing vessel on a calibrated analytical balance. Carefully weigh out the calculated mass of **3-Fluorophenylacetone**. Given its liquid state, it is best to weigh it directly into a small, tared vial or beaker.
- Dissolution: Carefully transfer the weighed compound into the 10 mL volumetric flask. Use a small amount of the chosen solvent to rinse the weighing vessel multiple times, transferring the rinse to the volumetric flask to ensure a complete transfer.
- Dilution: Add the solvent to the volumetric flask until it is approximately half-full. Gently swirl the flask to dissolve the compound completely.
- Final Volume: Once the compound is fully dissolved, continue to add the solvent carefully until the bottom of the meniscus reaches the calibration mark on the neck of the volumetric flask.
- Homogenization: Cap the flask securely and invert it 15-20 times to ensure the solution is homogeneous.
- Storage: Transfer the stock solution to a properly labeled, sealed, and dated storage vial. Store the solution under the recommended conditions, typically at -20°C for long-term use, unless experimental parameters require otherwise.

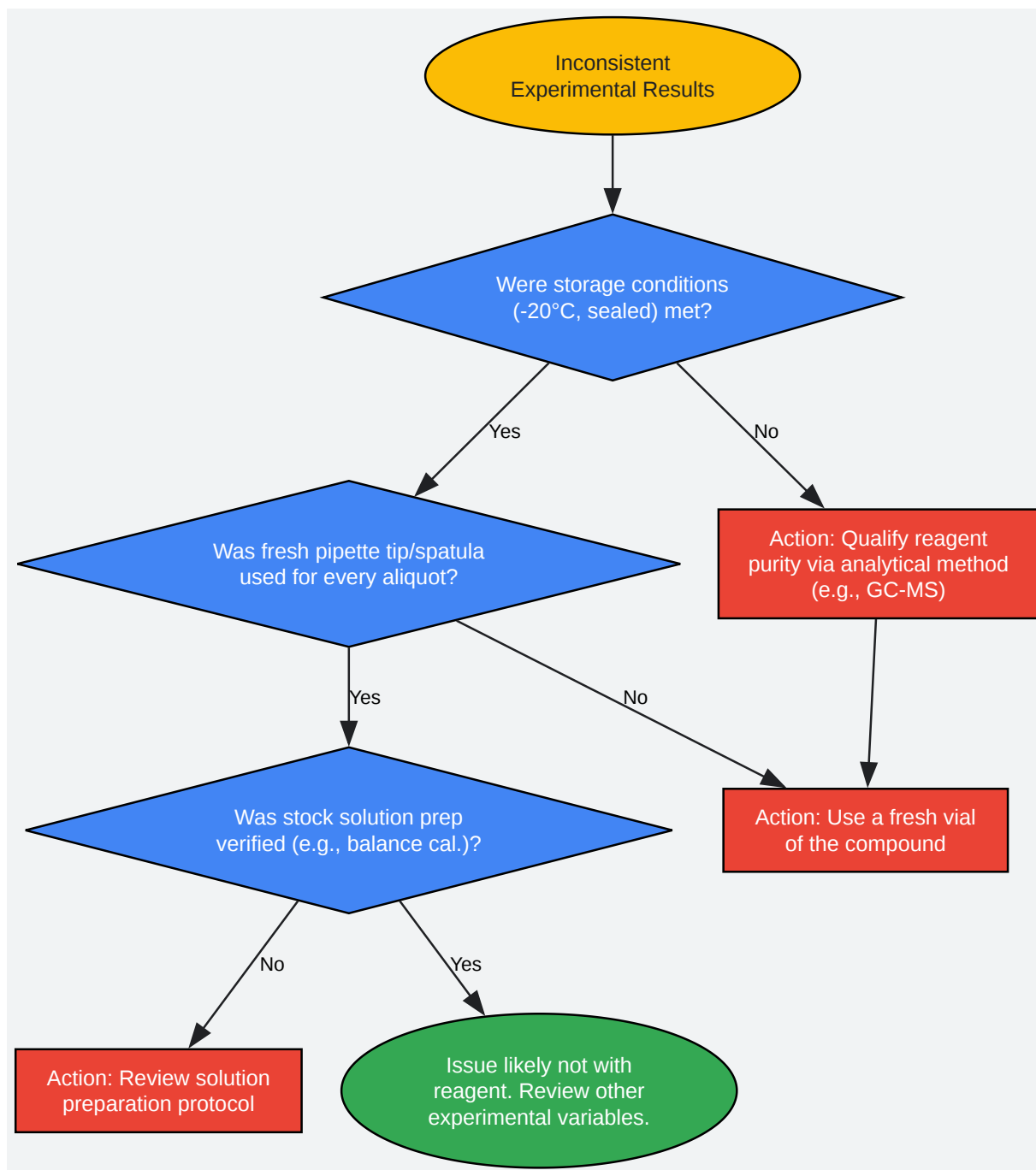
Visualized Workflows

The following diagrams illustrate key logical and procedural workflows for handling **3-Fluorophenylacetone**.



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Caption: Workflow for safe handling of **3-Fluorophenylacetone** from receipt to disposal.



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- To cite this document: BenchChem. [Handling and storage best practices for 3-Fluorophenylacetone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b132418#handling-and-storage-best-practices-for-3-fluorophenylacetone]

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